

Application Notes and Protocols: 5-Bromoquinoline-8-thiol in Organic Synthesis

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Compound of Interest

Compound Name: 5-Bromoquinoline-8-thiol

Cat. No.: B15209225

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These application notes provide a comprehensive overview of the synthesis and potential applications of **5-bromoquinoline-8-thiol** as a versatile reagent in organic synthesis. Due to the limited direct literature on this specific compound, this document presents a proposed synthetic pathway and explores potential applications based on the known reactivity of related 8-mercaptoquinoline and bromoquinoline derivatives.

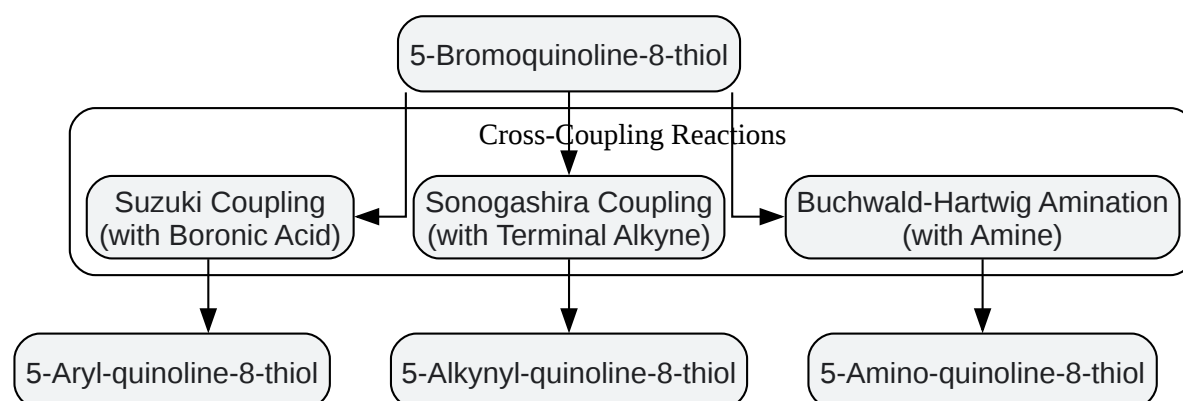
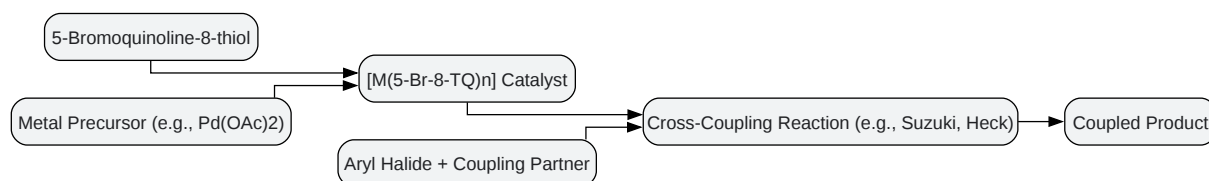
Introduction

5-Bromoquinoline-8-thiol is a bifunctional organosulfur compound incorporating both a nucleophilic thiol group and a reactive aryl bromide. This unique combination of functional groups makes it a promising building block for the synthesis of complex heterocyclic molecules, ligands for catalysis, and potential pharmaceutical intermediates. The quinoline scaffold itself is a well-established pharmacophore found in numerous bioactive compounds. The presence of a thiol at the 8-position allows for strong chelation with metal ions, while the bromo group at the 5-position provides a handle for further molecular elaboration through various cross-coupling reactions.

Proposed Synthesis of 5-Bromoquinoline-8-thiol

A direct, high-yielding synthesis of **5-bromoquinoline-8-thiol** has not been extensively reported. However, based on established methodologies for the synthesis of 8-

mercaptoquinoline and the bromination of quinoline derivatives, a plausible multi-step synthetic route is proposed.



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- To cite this document: BenchChem. [Application Notes and Protocols: 5-Bromoquinoline-8-thiol in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15209225#5-bromoquinoline-8-thiol-as-a-reagent-in-organic-synthesis\]](https://www.benchchem.com/product/b15209225#5-bromoquinoline-8-thiol-as-a-reagent-in-organic-synthesis)

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